

N,N-Diethylacetamide in Agrochemical Synthesis: Application Notes and Protocols

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Compound of Interest

Compound Name: *N,N-Diethylacetamide*

Cat. No.: *B146632*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Diethylacetamide (DEAC) is a versatile polar aprotic solvent and chemical intermediate that is increasingly finding application in the synthesis of agrochemicals. Its favorable properties, including a high boiling point (182-186°C), excellent thermal stability, and miscibility with a wide range of organic solvents and water, make it a suitable medium for various chemical reactions employed in the development of herbicides, insecticides, and fungicides.[1] [2] This document provides detailed application notes and experimental protocols for the use of **N,N-Diethylacetamide** in agrochemical synthesis, aimed at researchers, scientists, and professionals in the field.

Properties of N,N-Diethylacetamide

A comprehensive understanding of the physicochemical properties of **N,N-Diethylacetamide** is essential for its effective application in synthesis.

Property	Value	Reference
CAS Number	685-91-6	[2]
Molecular Formula	C6H13NO	[2]
Molecular Weight	115.18 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	182-186 °C	[2]
Density	0.92-0.94 g/cm ³ at 20°C	[2]
Solubility	Miscible with water, ethanol, and most organic solvents	[2]

Applications in Agrochemical Synthesis

N,N-Diethylacetamide serves two primary roles in the agrochemical industry: as a reaction solvent and as a structural component in the final active ingredient.

As a Reaction Solvent

Due to its high polarity and thermal stability, **N,N-Diethylacetamide** is an effective solvent for a variety of chemical transformations, including nucleophilic substitution and condensation reactions, which are fundamental in the synthesis of many agrochemicals. Its ability to dissolve a broad spectrum of organic compounds facilitates homogenous reaction conditions, potentially leading to improved yields and purity of the final products.[1]

While specific, detailed public-domain protocols for a wide range of agrochemical syntheses using **N,N-Diethylacetamide** as the primary solvent are not abundantly available, its utility is highlighted in patent literature for pesticide formulations. For instance, a patent for an agricultural solvent composition specifies a blend containing 40 to 85 weight percent of **N,N-diethylacetamide**, underscoring its role as a significant solvent component in commercial formulations.[3]

As a Precursor to Active Ingredients

N,N-Diethylacetamide can also be incorporated into the molecular structure of the final agrochemical product. A notable example is in the synthesis of novel herbicidal compounds.

Research has demonstrated the synthesis of novel carbamoyl triazole herbicides that incorporate the N,N-diethylcarboxamide moiety, which is structurally derived from **N,N-Diethylacetamide**. These compounds have shown promising herbicidal activity.

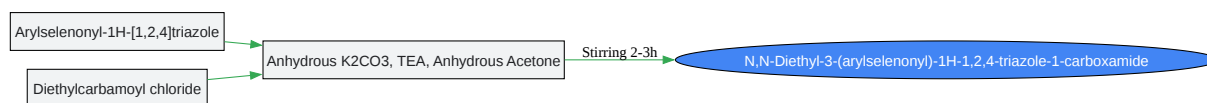
Experimental Protocols

The following protocols provide detailed methodologies for key experiments related to the application of **N,N-Diethylacetamide** in agrochemical synthesis.

Protocol 1: Synthesis of N,N-Diethyl-3-(arylselenonyl)-1H-1,2,4-triazole-1-carboxamide

This protocol describes the synthesis of a novel triazole herbicide, which is an N,N-diethylcarboxamide derivative. This illustrates the integration of the N,N-diethylamide group, a core component of **N,N-Diethylacetamide**, into a herbicidally active molecule.

Reaction Scheme:



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Caption: Synthesis of a triazole herbicide.

Materials:

- Arylselenonyl-1H-[1][2][3]triazole
- Anhydrous potassium carbonate (K₂CO₃)

- Anhydrous acetone
- Triethylamine (TEA)
- Diethylcarbamoyl chloride

Procedure:

- To a solution of the corresponding arylselenonyl-1H-[1][2][3]triazole (0.002 mol) in anhydrous acetone (30 mL), add anhydrous K₂CO₃ (0.55 g, 0.004 mol).
- Stir the mixture for 20 minutes.
- Add triethylamine (0.5 mL) and diethylcarbamoyl chloride (0.41 g, 0.003 mol) sequentially to the mixture.
- Continue stirring the reaction mixture for 2-3 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture and evaporate the solvent from the filtrate.
- Purify the crude product by column chromatography on silica gel to obtain the final N,N-Diethyl-3-(arylselenonyl)-1H-1,2,4-triazole-1-carboxamide product.

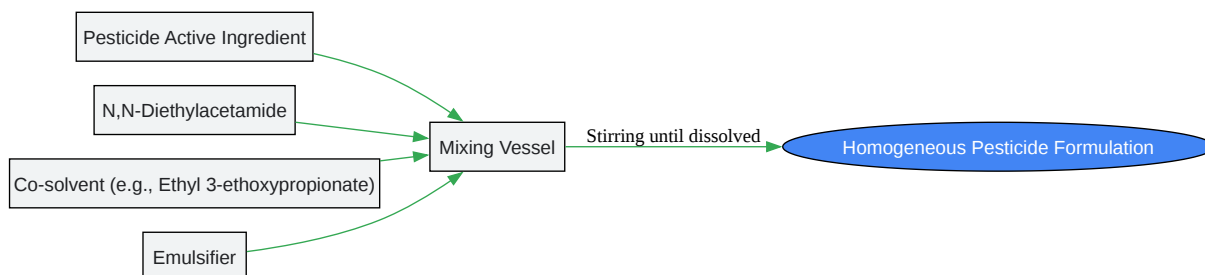
Quantitative Data:

The yields for a series of synthesized N,N-Diethyl-3-(arylselenonyl)-1H-1,2,4-triazole-1-carboxamide derivatives are typically in the range of 40-60%.

Protocol 2: Preparation of a Pesticide Formulation

This protocol outlines the preparation of a stable pesticide formulation using **N,N-Diethylacetamide** as a key solvent component, as described in patent literature.[3]

Formulation Workflow:



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Caption: Workflow for pesticide formulation.

Materials:

- Pesticide active ingredient(s)
- **N,N-Diethylacetamide**
- Co-solvent (e.g., ethyl 3-ethoxypropionate)
- Emulsifier

Procedure:

- In a suitable mixing vessel, combine the desired amounts of **N,N-Diethylacetamide** and the co-solvent.
- Add the pesticide active ingredient(s) to the solvent mixture while stirring.
- Continue stirring until the active ingredient is completely dissolved.
- Add the emulsifier to the mixture and continue to stir until a homogeneous formulation is obtained.

Quantitative Data:

A typical pesticide formulation might consist of the following components by weight:[3]

Component	Weight Percentage
N,N-Diethylacetamide	40 - 85%
Ethyl 3-ethoxypropionate	10 - 25%
Pesticide(s)	5 - 40%
Emulsifier	5 - 15%

Conclusion

N,N-Diethylacetamide is a valuable solvent and intermediate in the field of agrochemical synthesis. Its robust physical and chemical properties make it suitable for a range of applications, from serving as a high-performance reaction medium to being a key structural component of novel active ingredients. The provided protocols offer a starting point for researchers and professionals to explore the utility of **N,N-Diethylacetamide** in the development of new and effective crop protection solutions. Further research into its application as a primary solvent for a broader range of agrochemical syntheses is warranted.

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